

Unveiling the Analogue: A Technical Guide to 2-Fluoro-L-histidine

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Compound of Interest

Compound Name: 2-Chlorohistidine

Cat. No.: B161036

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A note to the reader: Information regarding the chemical structure, synthesis, and biological activity of **2-Chlorohistidine** is not readily available in the public domain. This suggests that it is a compound that is not widely synthesized or studied.

In its place, this technical guide offers a comprehensive overview of a closely related and well-characterized analogue: 2-Fluoro-L-histidine. This fluorinated counterpart serves as a valuable tool in biochemical and biomedical research, particularly in the study of protein structure and function. This guide is intended for researchers, scientists, and drug development professionals.

Chemical Structure and Identification

2-Fluoro-L-histidine is a synthetic amino acid in which a hydrogen atom at the second position of the imidazole ring of histidine is replaced by a fluorine atom. This substitution imparts unique physicochemical properties that can be exploited in various experimental contexts.

Table 1: Chemical Identifiers for 2-Fluoro-L-histidine

Identifier	Value
IUPAC Name	(2S)-2-amino-3-(2-fluoro-1H-imidazol-5-yl)propanoic acid
Molecular Formula	C ₆ H ₈ FN ₃ O ₂
Molecular Weight	173.15 g/mol
CAS Number	57212-36-9
SMILES	N--INVALID-LINK--C(O)=O
InChI	InChI=1S/C6H8FN3O2/c7-6-8-2-4(1-5(9)10(11)12)3-13-6/h2,5H,1,9H2,(H,8,13)(H,10,11,12)/t5-/m0/s1

Physicochemical and Crystallographic Data

The introduction of fluorine, a highly electronegative atom, significantly alters the electronic properties of the imidazole ring. This has implications for its pKa, hydrogen bonding capabilities, and utility as a spectroscopic probe.

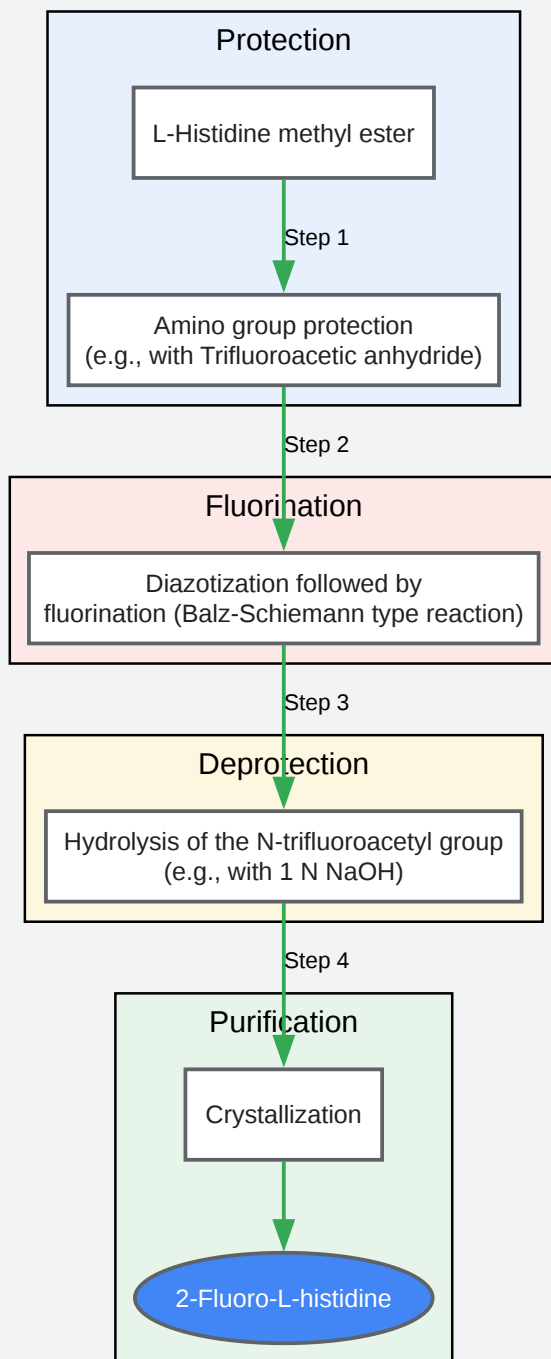
Table 2: Selected Crystallographic Data for 2-Fluoro-L-histidine^[1]

Parameter	Value
Crystal System	Orthorhombic
Space Group	P2 ₁ 2 ₁ 2 ₁
Unit Cell Dimensions	a = 5.1880(3) Å, b = 7.3480(5) Å, c = 18.7169(12) Å
Volume	713.51(8) Å ³
Z	4
Calculated Density	1.612 Mg/m ³

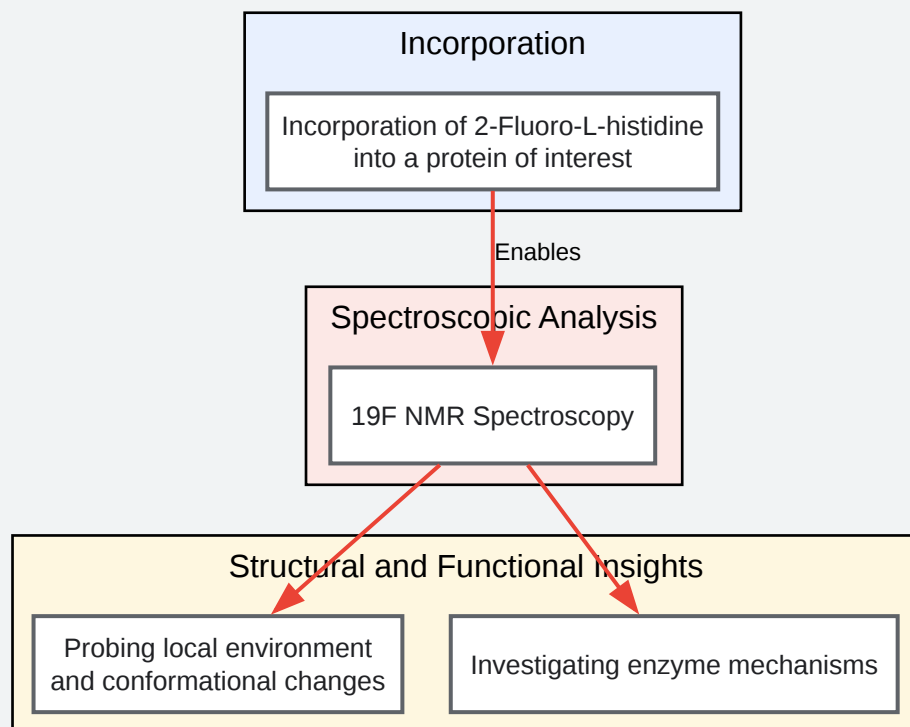
Synthesis of 2-Fluoro-L-histidine

The synthesis of 2-Fluoro-L-histidine has been reported, with modifications to established procedures. A general workflow for its synthesis is outlined below.

Synthesis Workflow for 2-Fluoro-L-histidine



Application of 2-Fluoro-L-histidine in Protein Studies

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References

- 1. 2-Fluoro-L-histidine - PMC [pmc.ncbi.nlm.nih.gov]
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